

Personal protective equipment for handling Antimony(III) iodide

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Compound of Interest

Compound Name: Antimony(III) iodide

Cat. No.: B1197476

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Essential Safety and Handling Guide for Antimony(III) iodide

This guide provides immediate and essential safety protocols, operational procedures, and disposal plans for the handling of **Antimony(III) iodide** (SbI_3). It is intended for researchers, scientists, and professionals in drug development who may work with this compound.

Antimony(III) iodide is a hazardous chemical that is harmful if swallowed or inhaled and may cause an allergic skin reaction.[1][2][3] It is also toxic to aquatic life with long-lasting effects.[2][4][5] The compound is sensitive to air and moisture, which necessitates specific handling and storage procedures.[1][4][5]

Personal Protective Equipment (PPE)

Appropriate personal protective equipment is mandatory to ensure safety when handling **Antimony(III) iodide**. The following table summarizes the required PPE.

Protection Type	Specific Recommendations	Standards
Eye/Face Protection	Chemical safety goggles or a face shield.[1][6]	NIOSH (US) or EN 166 (EU) approved.[1]
Skin Protection	Chemical-resistant gloves (inspect before use) and protective clothing to prevent skin exposure.[1][6][7]	Regulation (EU) 2016/425 and the standard EN 374.[1]
Respiratory Protection	For nuisance exposures, a P95 (US) or P1 (EU EN 143) particle respirator is recommended. For higher-level protection, use OV/AG/P99 (US) or ABEK-P2 (EU EN 143) respirator cartridges.[1] Work should be conducted under a hood.[2]	NIOSH (US) or CEN (EU) approved.[1]

Standard Operating Procedure for Handling Antimony(III) Iodide

Adherence to a strict protocol is crucial to minimize exposure and ensure a safe laboratory environment.

1. Preparation and Engineering Controls:

- Work in a well-ventilated area, preferably within a chemical fume hood.[1][8]
- Ensure that an eyewash station and safety shower are readily accessible.[6]
- Before starting, ensure all necessary PPE is available and in good condition.

2. Handling the Compound:

- Avoid the formation of dust and aerosols.[1]

- Do not eat, drink, or smoke in the work area.[1][8]
- Wash hands thoroughly after handling the material.[1][8]
- Keep the container tightly closed when not in use and store in a cool, dry place, protected from air and moisture.[1]

3. Accidental Release Measures:

- In case of a spill, evacuate the area.
- Wear appropriate respiratory and protective equipment.[8]
- Avoid creating dust.[8]
- Carefully sweep or vacuum up the spilled material using a HEPA-filtered vacuum and place it in a suitable, closed container for disposal.[9]
- Do not allow the material to enter drains.[1][8]

Emergency Procedures

Immediate and appropriate first aid is critical in case of exposure.

Exposure Route	First Aid Measures
Inhalation	Move the person to fresh air. If breathing is difficult or has stopped, provide artificial respiration. Seek immediate medical attention. [1][5][8]
Skin Contact	Immediately remove contaminated clothing. Wash the affected area with plenty of soap and water. If skin irritation or a rash occurs, seek medical attention.[1][5][8]
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes, also under the eyelids. Remove contact lenses if present and easy to do. Seek medical attention.[5][8]
Ingestion	Do NOT induce vomiting. Rinse the mouth with water. Never give anything by mouth to an unconscious person. Call a poison center or doctor immediately.[1][8]

Disposal Plan

Antimony(III) iodide and its containers must be disposed of as hazardous waste in accordance with all local, state, and federal regulations.[8][9]

Waste Collection and Storage:

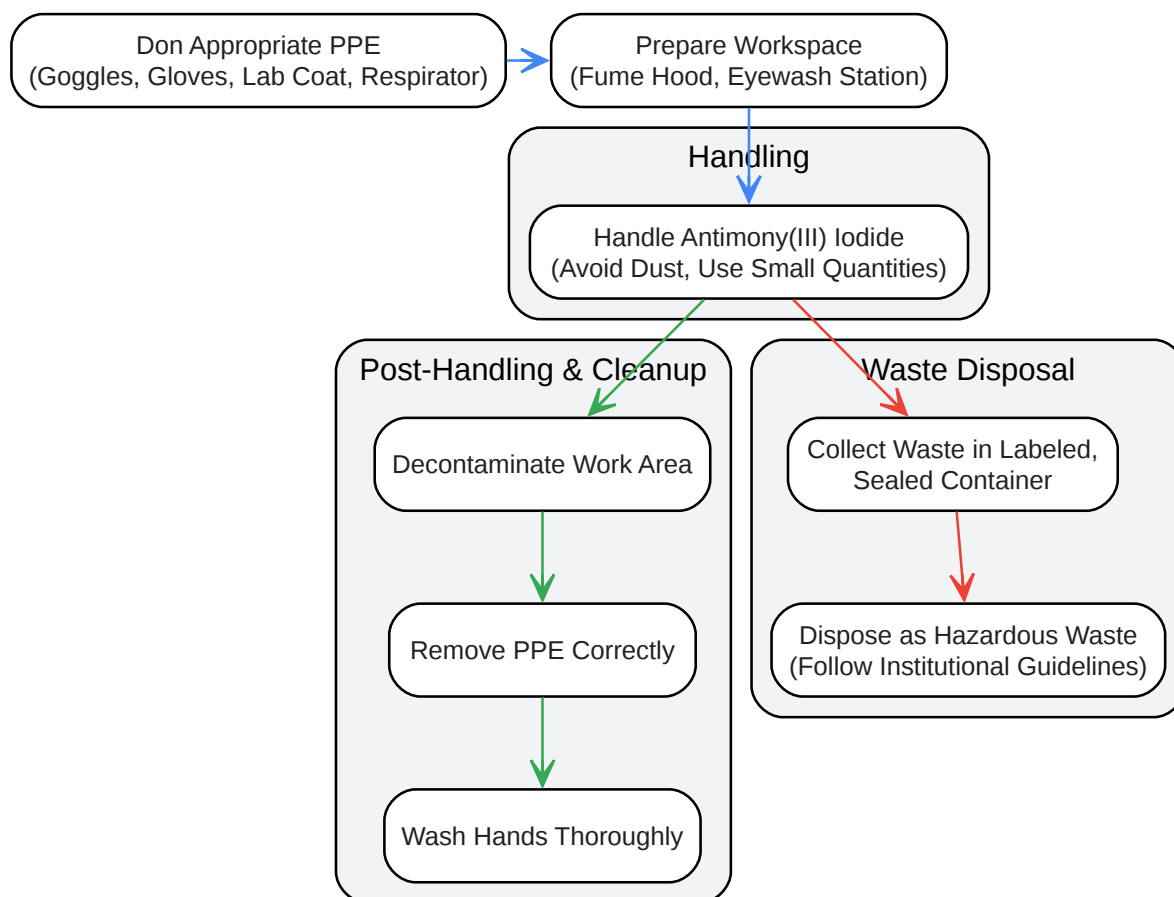
- Collect waste material in a clearly labeled, sealed container.
- Do not mix with other waste.[1]
- Handle uncleaned containers as you would the product itself.[1]

Disposal Method:

- A recommended disposal method is to dissolve or mix the material with a combustible solvent and burn it in a chemical incinerator equipped with an afterburner and scrubber.[1][3]

- Alternatively, surplus and non-recyclable solutions can be offered to a licensed disposal company.[1]

Workflow for Handling and Disposal of Antimony(III) Iodide



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